

Application Notes and Protocols: Preparation of NF279 Stock Solution

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Compound of Interest

Compound Name: NF279

Cat. No.: B15581483

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NF279 is a potent and selective antagonist of the P2X1 receptor, with an IC₅₀ of 19 nM.^[1] It is a valuable tool for studying purinergic signaling pathways. Proper preparation of a stock solution is critical for obtaining accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **NF279** stock solutions.

Physicochemical Properties of NF279

A summary of the key physicochemical properties of **NF279** is presented in the table below. It is important to note that **NF279** is often supplied with a high degree of hydration and may contain residual NaCl, which can vary between batches. Therefore, always refer to the batch-specific Certificate of Analysis (CoA) for the precise molecular weight and net product content.

Property	Value	Source
Molecular Formula	C49H30N6Na6O23S6	
Molecular Weight (Approx.)	1401.1 g/mol	
Appearance	White to off-white solid	[1]
Purity	≥95% (HPLC)	
Solubility (Water)	Up to 25-35 mg/mL	
Solubility (DMSO)	~14.5 mg/mL (requires ultrasonic and warming)	[1]
Storage (Solid)	Store at -20°C	
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months	[1][2]

Experimental Protocol: Preparation of a 10 mM NF279 Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **NF279** in water. Water is the recommended solvent for preparing aqueous solutions for in vitro biological assays.

Materials:

- **NF279** solid
- Nuclease-free water (or appropriate sterile, high-purity water)
- Microcentrifuge tubes or other appropriate sterile vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated analytical balance

- Pipettes

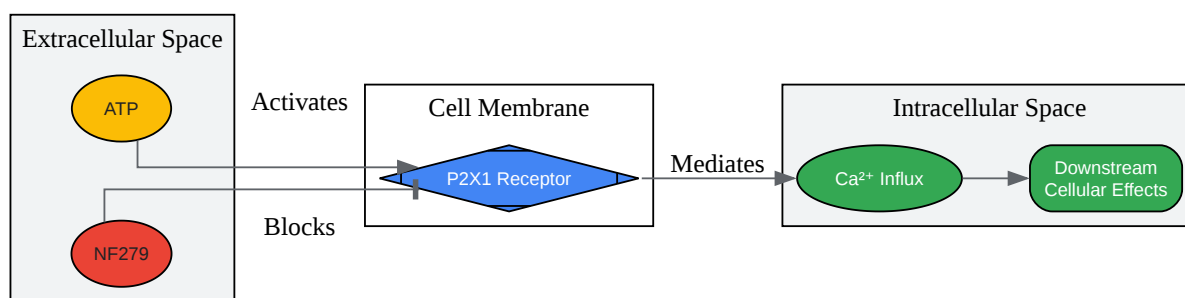
Procedure:

- Acclimatization: Before opening, allow the vial of solid **NF279** to equilibrate to room temperature for at least 60 minutes.^[2] This prevents condensation from forming on the compound.
- Weighing: Carefully weigh the desired amount of **NF279** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need approximately 1.401 mg of **NF279** (based on a molecular weight of 1401.1 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example: $10 \text{ mM} \times 0.001 \text{ L} \times 1401.1 \text{ g/mol} = 1.401 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of nuclease-free water to the vial containing the weighed **NF279**.
 - Vortex the solution thoroughly to aid dissolution.
 - If the compound does not fully dissolve, sonication and gentle warming can be applied.^[1]
- Sterilization (Optional but Recommended): For cell-based assays, it is advisable to sterilize the stock solution by filtering it through a 0.22 μm syringe filter.^[1]
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.^[1]
 - Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).^{[1][2]}

- Clearly label each aliquot with the compound name, concentration, and date of preparation.

Signaling Pathway Involving P2X1 Receptor

NF279 is a selective antagonist of the P2X1 receptor, a ligand-gated ion channel activated by extracellular ATP. The following diagram illustrates a simplified signaling pathway involving the P2X1 receptor, which can be blocked by **NF279**.

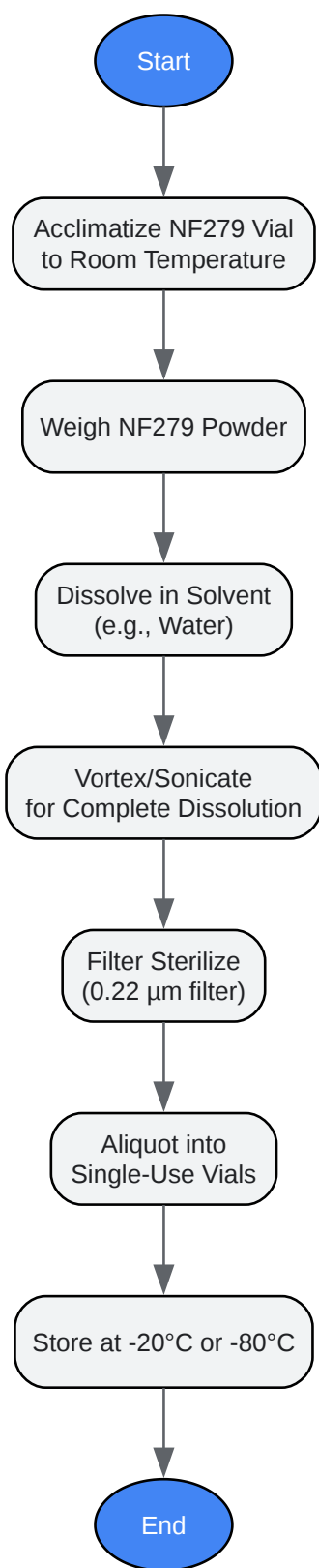


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Caption: P2X1 receptor signaling pathway and point of inhibition by **NF279**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical workflow for preparing the **NF279** stock solution as described in the protocol.



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Caption: Workflow for preparing a sterile stock solution of **NF279**.

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References

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